

Methyl 5-hexenoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 5-hexenoate

Cat. No.: B1584880

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An In-Depth Technical Guide to Methyl 5-hexenoate

This technical guide provides a comprehensive overview of the chemical and physical properties of **methyl 5-hexenoate**, detailed experimental protocols for its synthesis, and a summary of its key molecular characteristics. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Information

Methyl 5-hexenoate is an organic compound classified as an unsaturated ester.^[1] Its structure consists of a six-carbon chain with a terminal double bond and a methyl ester functional group.^[1] This bifunctionality makes it a valuable intermediate in various organic syntheses.^[1]

Molecular Formula and Weight:

- Formula: $C_7H_{12}O_2$ ^{[2][3][4]}
- Molecular Weight: 128.17 g/mol ^[4]

Physicochemical Properties

A summary of the key quantitative data for **methyl 5-hexenoate** is presented below. This data is essential for its handling, application in reactions, and purification processes.

Property	Value	Source(s)
Molecular Weight	128.171 g/mol	[2][5]
IUPAC Name	Methyl 5-hexenoate	[3]
CAS Number	2396-80-7	[2][3][4]
Density	0.91 g/cm ³	[2]
Boiling Point	157 °C (at 760 Torr)	[2]
75-76 °C (at 50 Torr)	[6]	
Flash Point	46 °C	[2]
Refractive Index	n _{20/D} 1.421	[2]
Vapor Pressure	4.62 mmHg at 25°C	[2]
LogP	1.51570	[2]
Appearance	Colorless to pale yellow liquid	[1]

Experimental Protocols

Synthesis of Methyl 5-hexenoate via Fischer Esterification

This protocol details a common method for synthesizing **methyl 5-hexenoate** from 5-hexenoic acid and methanol, utilizing an acid catalyst.

Objective: To synthesize **methyl 5-hexenoate** with a high yield.

Materials:

- 5-Hexenoic acid (4.9 g, 42.9 mmol)
- Methanol (80 ml)
- p-Toluenesulfonic acid monohydrate (catalytic amount)

- Diethyl ether
- Deionized water
- Sodium sulfate (anhydrous)

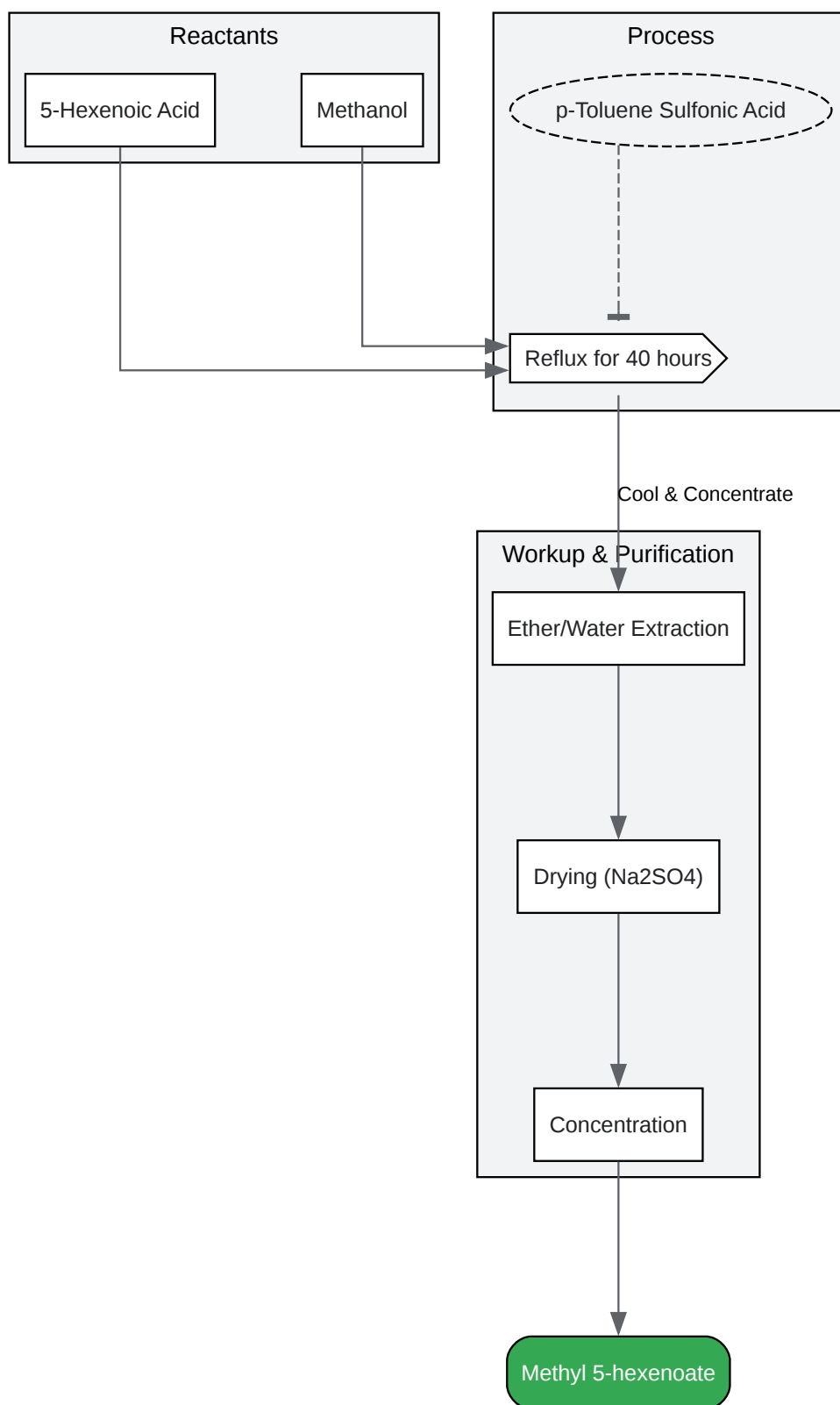
Procedure:

- Combine 5-hexenoic acid and methanol in a round-bottom flask.
- Add a catalytic amount of p-toluenesulfonic acid monohydrate to the solution.
- Heat the mixture to reflux and maintain for 40 hours.
- After the reflux period, allow the solution to cool to room temperature.
- Concentrate the solution using a rotary evaporator to remove excess methanol.
- Pour the concentrated residue into a separatory funnel containing diethyl ether and water for extraction.
- Separate the aqueous and organic layers. The product will be in the ether layer.
- Dry the ether layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Concentrate the final ether solution to yield the pure product, **methyl 5-hexenoate**.

Expected Yield: Approximately 4.6 g (35.9 mmol), which corresponds to an 84% yield.

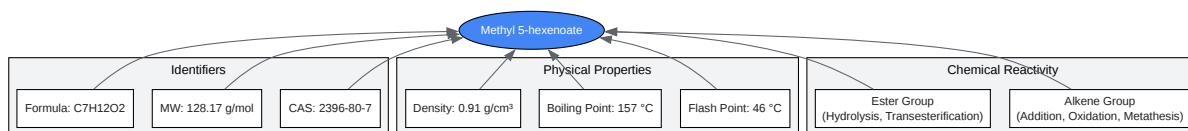
Visualized Workflows and Relationships

The following diagrams illustrate the synthesis workflow and the logical relationship between the core properties of **methyl 5-hexenoate**.



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Caption: Fischer esterification workflow for the synthesis of **methyl 5-hexenoate**.



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Caption: Key molecular and physical properties of **methyl 5-hexenoate**.

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- To cite this document: BenchChem. [Methyl 5-hexenoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1584880#methyl-5-hexenoate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1584880#methyl-5-hexenoate-molecular-weight-and-formula)

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